

Identity of "JC 40" for Laboratory Handling Unconfirmed

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	JC 40	
Cat. No.:	B1672819	Get Quote

Comprehensive searches have not yielded a definitive identification of a chemical substance referred to as "**JC 40**" for which laboratory safety and handling protocols can be provided. The predominant identification of "**JC 40**" is the Roland JC-40 Jazz Chorus, a guitar amplifier. This notable discrepancy highlights the critical importance of precise chemical identification to ensure the safety of researchers and laboratory personnel.

While searches for "JC-40" in chemical safety databases returned information for substances with similar names, such as "C40 PF Bactericidal Foam," "Jayco Chemical Solutions **JC 40**0C," and "Quip QC-40," a direct match and its associated safety data sheet could not be located. The existence of a fluorescent dye named "JC-1" suggests that "JC-" is used as a prefix for some chemical compounds.

To ensure the provision of accurate and reliable safety information, it is imperative that the user provide additional details to clarify the identity of the substance in question. Recommended identifiers include:

- Full Chemical Name: The complete and unambiguous chemical name.
- CAS Number: The unique numerical identifier assigned by the Chemical Abstracts Service.
- Supplier and Product Number: Information from the manufacturer or supplier that can be used to trace the specific product.







 Context of Use: A brief description of the experimental application or the nature of the work involving "JC 40."

Without a confirmed identification, it is not possible to provide the requested essential safety and logistical information, including personal protective equipment (PPE) guidelines, operational plans, and disposal procedures. The creation of data tables and workflow diagrams is also contingent on the availability of specific information related to the substance.

Prioritizing the safety of all laboratory personnel, we must await further clarification before proceeding with the dissemination of handling and safety protocols.

 To cite this document: BenchChem. [Identity of "JC 40" for Laboratory Handling Unconfirmed]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1672819#personal-protective-equipment-for-handling-jc-40]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com